

# CAS number and IUPAC name for 8-(Trifluoromethyl)chroman-4-one

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## Compound of Interest

Compound Name: 8-(Trifluoromethyl)chroman-4-one

Cat. No.: B1390880

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An In-Depth Technical Guide to **8-(Trifluoromethyl)chroman-4-one** for Advanced Research

## Authored by a Senior Application Scientist

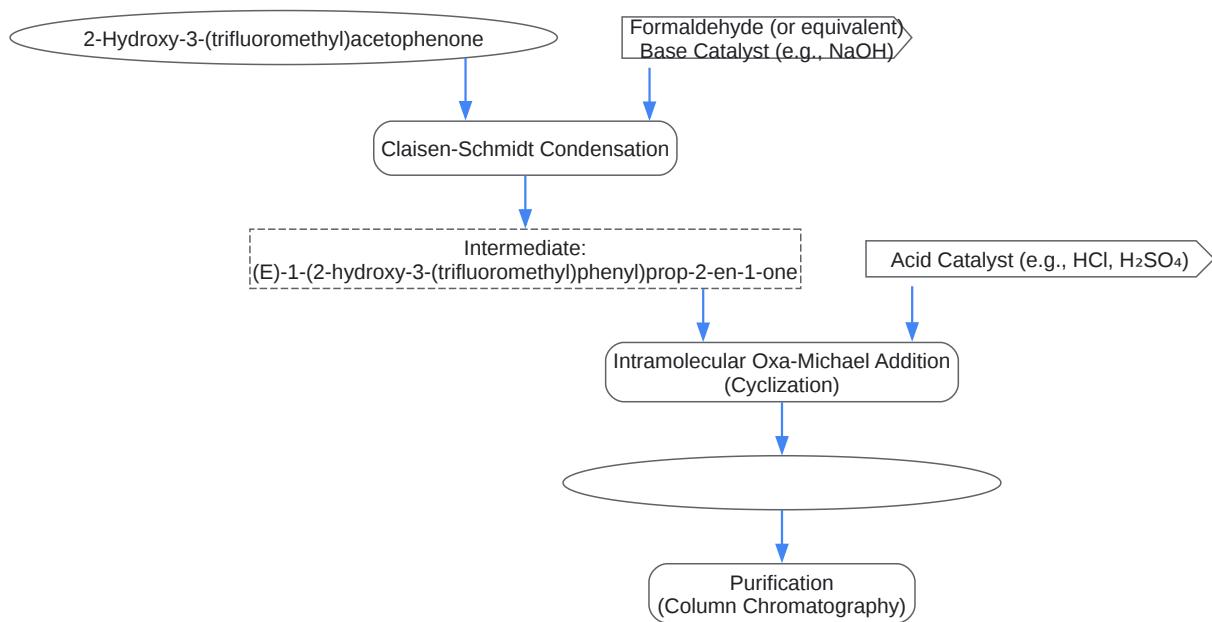
This guide provides an in-depth technical overview of **8-(Trifluoromethyl)chroman-4-one**, a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. We will delve into its chemical identity, synthesis, physicochemical properties, and its strategic importance as a scaffold and building block for developing novel therapeutic agents. This document is intended for researchers, chemists, and professionals in the field of drug development.

## Core Compound Identification

- IUPAC Name: 8-(Trifluoromethyl)-2,3-dihydro-4H-1-benzopyran-4-one[1]
- Common Name: **8-(Trifluoromethyl)chroman-4-one**
- CAS Number: 890839-66-4[1][2]
- Molecular Formula: C<sub>10</sub>H<sub>7</sub>F<sub>3</sub>O<sub>2</sub>[1][2]
- Molecular Weight: 216.16 g/mol [2]

The structure consists of a chroman-4-one core, which is a benzopyran derivative, substituted with a trifluoromethyl (-CF<sub>3</sub>) group at the C8 position of the aromatic ring.

## Diagram: Chemical Structure of 8-(Trifluoromethyl)chroman-4-one



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## References

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- 2. 8-(Trifluoromethyl)chroman-4-one | CymitQuimica [cymitquimica.com]
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